

# Personal protective equipment for handling CDK2-IN-4

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## Compound of Interest

Compound Name: CDK2-IN-4

Cat. No.: B606570

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## Essential Safety and Handling Guide for CDK2-IN-4

Disclaimer: This document provides essential safety and logistical information for the handling of **CDK2-IN-4**, a potent and selective kinase inhibitor. As a comprehensive Safety Data Sheet (SDS) with detailed toxicological data for **CDK2-IN-4** is not publicly available, this guidance is based on the precautionary principle and best practices for handling potent, research-grade small molecule inhibitors. All procedures should be conducted with the assumption that the compound is potentially hazardous upon inhalation, ingestion, or skin contact. Always consult with your institution's Environmental Health and Safety (EHS) department for specific protocols and requirements.

## Physicochemical and Storage Information

Below is a summary of the key physicochemical properties and storage recommendations for **CDK2-IN-4**.

Property	Value	Source(s)
Molecular Formula	C <sub>23</sub> H <sub>18</sub> N <sub>6</sub> O <sub>2</sub> S	[1][2]
Molecular Weight	442.49 g/mol	[1][2][3]
CAS Number	2079895-42-2	[1][2]
Appearance	Solid	[1][2]
Solubility	Soluble in DMSO (e.g., 19.83 mg/mL or 88 mg/mL)	[3][4]
Storage (Solid)	Store at -20°C for up to 3 years. Keep in a dry, sealed container, protected from light.	[4]
Storage (In Solvent)	Store at -80°C for up to 1 year. Aliquot to avoid repeated freeze-thaw cycles.	[4][5]

## Personal Protective Equipment (PPE)

A robust PPE strategy is the primary defense against exposure to potent chemical compounds like **CDK2-IN-4**. The required level of PPE is contingent on the specific handling task.

Task	Recommended Personal Protective Equipment (PPE)	Rationale
Handling Unopened Vials	• Gloves: Single pair of nitrile gloves.	To prevent contamination of the vial exterior.
Weighing/Aliquoting (Solid)	• Gloves: Double pair of nitrile gloves. • Gown/Lab Coat: Disposable, polyethylene-coated gown or a fluid-resistant lab coat. • Eye/Face Protection: Safety glasses with side shields or chemical splash goggles. • Respiratory Protection: A NIOSH-approved respirator (e.g., N95) is recommended.	To prevent inhalation of fine powder and minimize skin contact. Work must be done in a fume hood.
Reconstituting/Diluting (Liquid)	• Gloves: Double pair of nitrile gloves. • Gown/Lab Coat: Disposable, fluid-resistant gown. • Eye/Face Protection: Chemical splash goggles.	To protect against splashes and aerosols when handling the compound in solution.

## Operational and Disposal Plans

Adherence to a strict operational workflow and disposal plan is critical to minimize the risk of exposure and environmental contamination.

## Step-by-Step Handling Protocol

- Preparation:
  - Designate a specific work area, such as a certified chemical fume hood or a Class II Biosafety Cabinet, for handling **CDK2-IN-4**.<sup>[6]</sup>
  - Assemble all necessary PPE and ensure it is in good condition.

- Verify that an appropriate spill kit and emergency procedures are readily accessible.
- Compound Handling:
  - Weighing: Always handle the solid powder within a certified chemical fume hood or a ventilated balance enclosure to prevent the inhalation of airborne particles.<sup>[6]</sup>
  - Reconstitution: Prepare stock solutions in a chemical fume hood.<sup>[6]</sup> Add the solvent, typically DMSO, slowly to the solid compound to avoid splashing.
- Experimental Use:
  - Conduct all experimental work involving **CDK2-IN-4** within a fume hood or biosafety cabinet.
  - Use disposable plasticware whenever possible to reduce the need for decontamination.
  - Avoid eating, drinking, or smoking in the designated handling area.
- Post-Handling:
  - Decontaminate all work surfaces and equipment with an appropriate solvent and cleaning agent.
  - Carefully doff PPE to avoid self-contamination, removing gloves last.
  - Wash hands thoroughly with soap and water after completing work.

## Disposal Plan

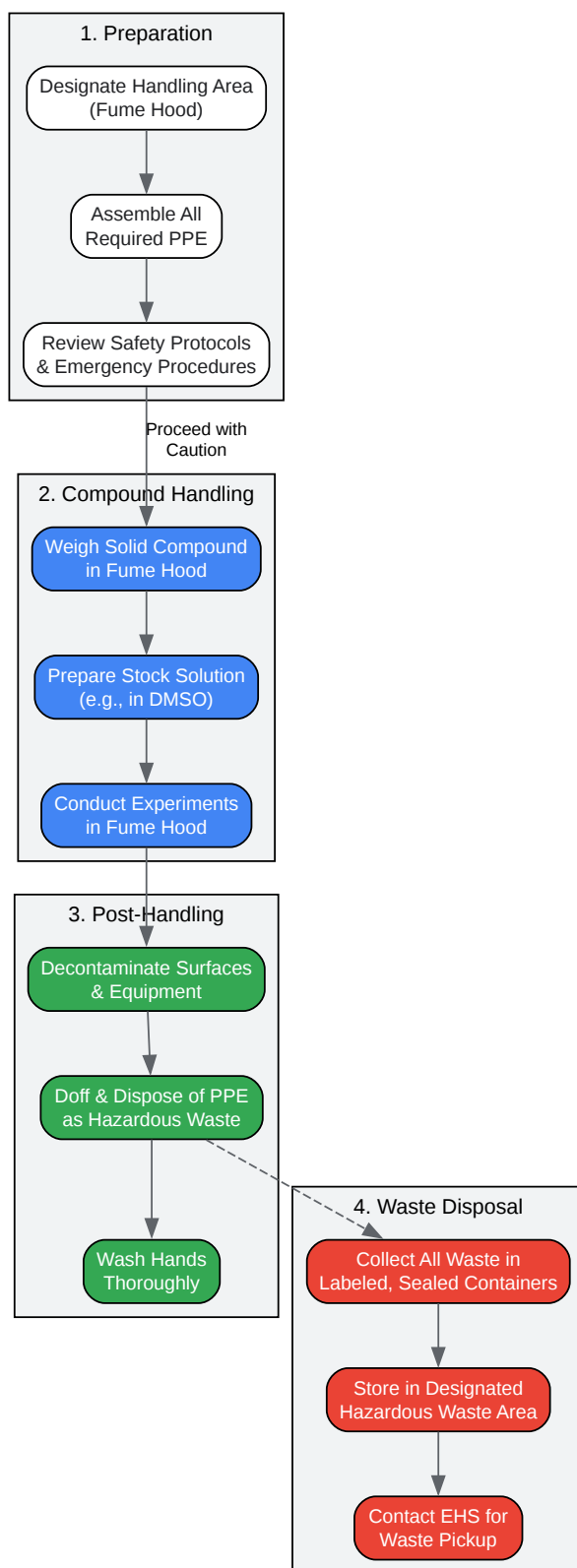
Treat all waste materials that have come into contact with **CDK2-IN-4** as hazardous chemical waste.<sup>[7]</sup>

- Waste Segregation:
  - Solid Waste: Collect unused compound, contaminated consumables (e.g., pipette tips, gloves, empty vials), and spill cleanup materials in a clearly labeled, leak-proof hazardous waste container marked "Hazardous Chemical Waste" and the compound name.<sup>[7]</sup>

- Liquid Waste: Collect all solutions containing **CDK2-IN-4** in a dedicated, sealed, and properly labeled hazardous liquid waste container. Do not pour any waste down the drain.  
[7]
- Storage: Store hazardous waste containers in a designated, secure, and well-ventilated area with secondary containment.
- Disposal: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of hazardous waste.[8]

## Visual Workflow for Safe Handling and Disposal

The following diagram outlines the logical workflow for the safe handling and disposal of **CDK2-IN-4**.



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Caption: Workflow for Safe Handling and Disposal of **CDK2-IN-4**.

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